

In-Depth Technical Guide: Solubility and Stability of 3,5-Dimethoxybenzamide

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Compound of Interest

Compound Name: 3,5-Dimethoxybenzamide

Cat. No.: B098736

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility and stability of **3,5-Dimethoxybenzamide**, a key chemical intermediate in various synthetic pathways. Due to the limited availability of specific experimental data in publicly accessible literature, this document focuses on providing a detailed framework for the experimental determination of these critical physicochemical properties. It includes standardized protocols for solubility assessment and stability testing under various stress conditions, in accordance with established scientific and regulatory guidelines. The presented methodologies and data table structures are intended to serve as a practical resource for researchers to generate precise and reliable data for **3,5-Dimethoxybenzamide** in their specific applications.

Introduction

3,5-Dimethoxybenzamide (CAS No. 17213-58-0) is a substituted benzamide derivative with a molecular formula of $C_9H_{11}NO_3$ and a molecular weight of 181.19 g/mol. Its chemical structure, featuring a benzene ring with two methoxy groups and an amide functionality, makes it a versatile building block in organic synthesis, particularly in the development of pharmaceutical compounds. An understanding of its solubility in various solvent systems and its stability under different environmental conditions is paramount for its effective use in research and development, including reaction optimization, purification, formulation, and ensuring the quality and shelf-life of intermediates and final products.

This guide outlines the theoretical considerations and practical experimental procedures for determining the solubility and stability profile of **3,5-Dimethoxybenzamide**.

Solubility Profile

Quantitative solubility data for **3,5-Dimethoxybenzamide** in a wide range of organic and aqueous solvents is not extensively documented in the public domain. However, based on its chemical structure, a qualitative assessment can be made. The presence of the polar amide group suggests potential solubility in polar protic and aprotic solvents, while the dimethoxy-substituted benzene ring introduces lipophilic character, which may confer solubility in less polar organic solvents.

To obtain precise quantitative data, standardized experimental protocols are necessary.

Experimental Protocol for Solubility Determination (Isothermal Shake-Flask Method)

The isothermal shake-flask method is a widely recognized and reliable technique for determining the thermodynamic solubility of a compound.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Objective: To determine the equilibrium solubility of **3,5-Dimethoxybenzamide** in a selection of solvents at a controlled temperature.

Materials:

- **3,5-Dimethoxybenzamide** (high purity)
- Selected solvents (e.g., Water, Ethanol, Methanol, Acetone, Acetonitrile, Dichloromethane, Toluene, Dimethyl Sulfoxide (DMSO))
- Glass vials with screw caps
- Thermostatic orbital shaker or magnetic stirrer with temperature control
- Analytical balance
- Syringe filters (e.g., 0.45 µm PTFE)

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or another appropriate analytical instrument.
- Volumetric flasks and pipettes

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **3,5-Dimethoxybenzamide** to a glass vial containing a known volume (e.g., 5 mL) of the chosen solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25 °C or 37 °C).
 - Agitate the mixtures for a sufficient duration (typically 24 to 48 hours) to ensure equilibrium is reached. Visually confirm the continued presence of excess solid.
- Sample Collection and Preparation:
 - After the equilibration period, cease agitation and allow the excess solid to sediment.
 - Carefully withdraw a known volume of the supernatant using a syringe and immediately filter it through a syringe filter into a clean vial to remove all undissolved particles.
 - Dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantification:
 - Analyze the diluted samples using a validated HPLC method or another suitable quantitative technique.
 - Prepare a calibration curve using standard solutions of **3,5-Dimethoxybenzamide** of known concentrations in the same solvent.

- Determine the concentration of **3,5-Dimethoxybenzamide** in the diluted samples by interpolating from the calibration curve.
- Calculation of Solubility:
 - Calculate the solubility of **3,5-Dimethoxybenzamide** in the solvent at the specified temperature, taking into account the dilution factor. The solubility can be expressed in units such as mg/mL, g/L, or mol/L.

Data Presentation: Solubility of 3,5-Dimethoxybenzamide

The experimentally determined solubility data should be compiled into a clear and concise table for easy comparison.

Solvent	Temperature (°C)	Solubility (mg/mL)	Molar Solubility (mol/L)
Water	25	[Experimental Value]	[Calculated Value]
Ethanol	25	[Experimental Value]	[Calculated Value]
Methanol	25	[Experimental Value]	[Calculated Value]
Acetone	25	[Experimental Value]	[Calculated Value]
Acetonitrile	25	[Experimental Value]	[Calculated Value]
Dichloromethane	25	[Experimental Value]	[Calculated Value]
Toluene	25	[Experimental Value]	[Calculated Value]
DMSO	25	[Experimental Value]	[Calculated Value]

Note: The table above is a template. The actual values need to be determined experimentally.

Stability Profile

3,5-Dimethoxybenzamide is generally stable under normal storage conditions. However, its stability can be influenced by factors such as pH, temperature, light, and the presence of

oxidizing agents. Forced degradation studies are essential to understand its intrinsic stability, identify potential degradation products, and establish appropriate storage and handling conditions.

Experimental Protocols for Stability Testing (Forced Degradation Studies)

Forced degradation studies are conducted under conditions more severe than accelerated stability testing to intentionally degrade the compound.[4][5][6]

Objective: To investigate the degradation of **3,5-Dimethoxybenzamide** under various stress conditions and to identify the resulting degradation products.

Materials:

- **3,5-Dimethoxybenzamide**
- Hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Hydrogen peroxide (H₂O₂) solution (e.g., 3%)
- Temperature-controlled oven
- Photostability chamber compliant with ICH Q1B guidelines[7][8]
- Suitable analytical instrumentation (e.g., HPLC-UV, LC-MS) for separation and identification of the parent compound and degradation products.

General Procedure:

- Prepare solutions of **3,5-Dimethoxybenzamide** in appropriate solvents.
- Expose the solutions (and solid samples for thermal and photostability) to the stress conditions outlined below.

- At specified time points, withdraw samples, neutralize if necessary, and dilute to a suitable concentration for analysis.
- Analyze the samples to determine the percentage of the parent compound remaining and to profile the degradation products.

Specific Stress Conditions:

- Acid Hydrolysis:
 - Dissolve **3,5-Dimethoxybenzamide** in 0.1 M HCl.
 - Incubate at a controlled temperature (e.g., 60 °C) for a defined period (e.g., up to 7 days), sampling at various time points.[4]
- Base Hydrolysis:
 - Dissolve **3,5-Dimethoxybenzamide** in 0.1 M NaOH.
 - Incubate at a controlled temperature (e.g., 60 °C) for a defined period, sampling at various time points.[4]
- Oxidative Degradation:
 - Dissolve **3,5-Dimethoxybenzamide** in a solution of 3% H₂O₂.
 - Keep at room temperature for a defined period, sampling at various time points.[6]
- Thermal Degradation:
 - Store solid **3,5-Dimethoxybenzamide** in a temperature-controlled oven at an elevated temperature (e.g., 80 °C).[4]
 - Sample at various time points for analysis.
- Photostability:

- Expose a solution of **3,5-Dimethoxybenzamide** (e.g., in a quartz cuvette) and the solid compound to light in a photostability chamber.
- The exposure should comply with ICH Q1B guidelines, providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.[\[7\]](#)[\[8\]](#)
- A dark control sample should be stored under the same conditions but protected from light.

Data Presentation: Stability of 3,5-Dimethoxybenzamide

The results of the forced degradation studies should be summarized in a table to show the extent of degradation under each stress condition.

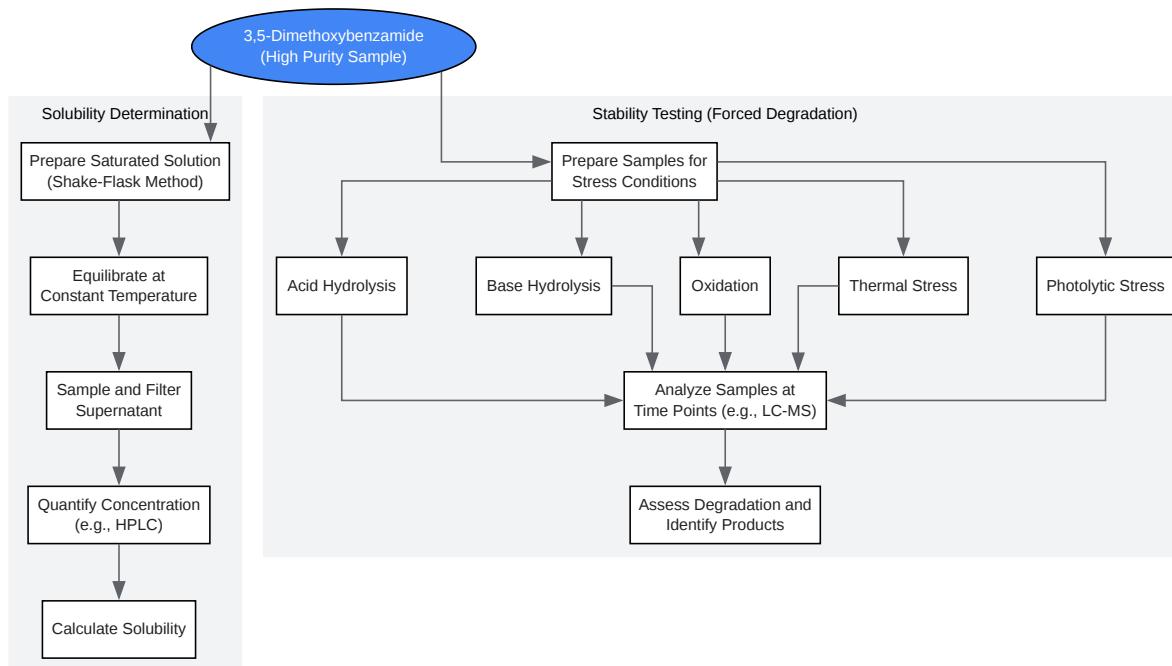
Stress Condition	Duration	Temperature	% Degradation	Major Degradation Products (if identified)
0.1 M HCl	[Time]	[Temp]	[Experimental Value]	[e.g., RRT, Mass]
0.1 M NaOH	[Time]	[Temp]	[Experimental Value]	[e.g., RRT, Mass]
3% H ₂ O ₂	[Time]	Room Temp	[Experimental Value]	[e.g., RRT, Mass]
Thermal (Solid)	[Time]	[Temp]	[Experimental Value]	[e.g., RRT, Mass]
Photolytic	[Exposure]	[Temp]	[Experimental Value]	[e.g., RRT, Mass]

Note: This table is a template. The specific conditions and results need to be determined experimentally. RRT refers to Relative Retention Time.

Visualizations

Experimental Workflow for Solubility and Stability Testing

The following diagram illustrates the general workflow for determining the solubility and stability of **3,5-Dimethoxybenzamide**.

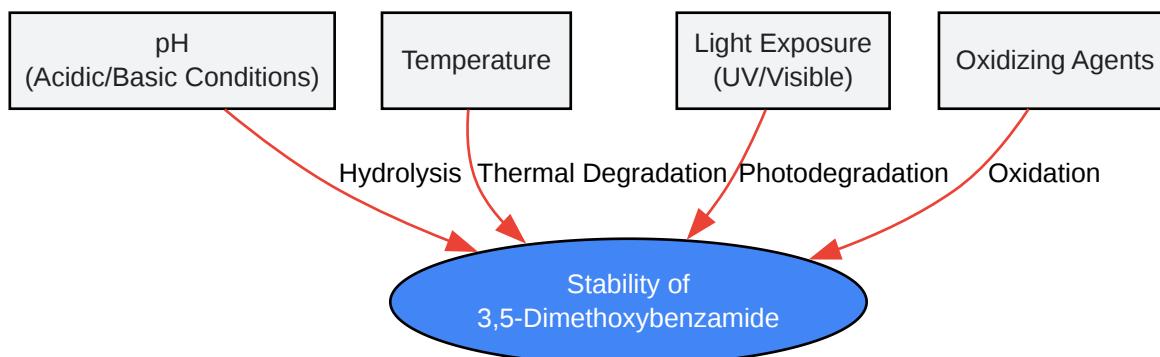


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Workflow for Solubility and Stability Testing.

Factors Influencing the Stability of 3,5-Dimethoxybenzamide

The stability of **3,5-Dimethoxybenzamide** is influenced by several key environmental factors, as depicted in the diagram below.



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Key Factors Affecting Compound Stability.

Conclusion

While specific quantitative data for the solubility and stability of **3,5-Dimethoxybenzamide** is not readily available in the public domain, this technical guide provides a robust framework for its experimental determination. The detailed protocols for the isothermal shake-flask method for solubility and forced degradation studies for stability assessment are based on established scientific principles and regulatory guidelines. By following these methodologies, researchers and drug development professionals can generate the necessary data to effectively utilize **3,5-Dimethoxybenzamide** in their work, ensuring process efficiency, product quality, and regulatory compliance. The provided templates for data presentation and the workflow diagrams serve as practical tools to guide these experimental investigations.

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